

Application Note: A Detailed Method for Preparing Mercury(II) Nitrate Solution

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Compound of Interest

Compound Name: mercury;nitric acid

CAS No.: 24670-15-3

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Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive protocol for the preparation of mercury(II) nitrate solutions. Due to the extreme toxicity of mercury compounds, adherence to strict safety protocols is mandatory.

Introduction

Mercury(II) nitrate, $\text{Hg}(\text{NO}_3)_2$, is a colorless crystalline solid that is soluble in water.[1][2][3] It serves as a reagent in organic synthesis, for mercuriation reactions, and as an analytical reagent in laboratories.[1][3][4][5] The preparation of a stable mercury(II) nitrate solution requires the addition of nitric acid to prevent the hydrolysis and precipitation of basic mercury salts.[6][7] This protocol details the necessary steps, safety precautions, and quantitative data for preparing standardized solutions.

Critical Safety Precautions

Mercury(II) nitrate is extremely toxic and can be fatal if swallowed, inhaled, or in contact with skin.[2][8][9] It is readily absorbed through the skin and can cause severe damage to the

kidneys, nervous system, and other organs through repeated or prolonged exposure.[9][10] All handling of mercury(II) nitrate and its solutions must be performed within a certified chemical fume hood while wearing appropriate Personal Protective Equipment (PPE).

- Personal Protective Equipment (PPE):
 - Chemical-resistant gloves (e.g., nitrile).
 - Chemical splash goggles and a face shield.
 - A lab coat.
- Handling:
 - Avoid all contact with skin, eyes, and clothing.[11][12]
 - Do not breathe dust or vapors.[11][13]
 - Wash hands thoroughly after handling.[12]
- Spills and Emergencies:
 - In case of contact, immediately flush the affected area with copious amounts of water and seek immediate medical attention.[10][12]
 - For spills, isolate the area.[14] Avoid generating dust. Collect the spilled material using appropriate methods for hazardous waste and place it in a sealed container for disposal. [13]
 - Ensure eyewash stations and safety showers are immediately accessible.[10]

Materials and Equipment

- Chemicals:
 - Mercury(II) nitrate monohydrate ($\text{Hg}(\text{NO}_3)_2 \cdot \text{H}_2\text{O}$) or anhydrous Mercury(II) nitrate ($\text{Hg}(\text{NO}_3)_2$)

- Concentrated Nitric Acid (HNO₃)
- Distilled or Deionized Water
- Equipment:
 - Chemical fume hood
 - Analytical balance
 - Volumetric flasks and stoppers
 - Graduated cylinders
 - Beakers
 - Glass stirring rod
 - Appropriate PPE (gloves, goggles, lab coat)

Data Presentation

Table 1: Physical and Chemical Properties of Mercury(II) Nitrate

Property	Value
Chemical Formula	Hg(NO ₃) ₂ [1][3]
Molar Mass	324.60 g/mol (anhydrous)[1]
Appearance	Colorless crystals or white powder[1][15]
Density	4.3 g/cm ³ (monohydrate)[1][3]
Melting Point	79 °C (monohydrate)[1][15]
Solubility	Soluble in water, nitric acid, acetone, and ammonia.[1][3][15] Insoluble in ethanol.[1]

Experimental Protocol

This protocol provides a method for preparing a mercury(II) nitrate solution. The quantities can be adjusted based on the desired concentration and volume.

Table 2: Reagent Quantities for Various Solution Concentrations

Desired Concentration	Volume	Mass of $\text{Hg}(\text{NO}_3)_2$	Volume of Conc. HNO_3 (70%, ~15.8 M)
0.1 M	1000 mL	32.46 g	~3.2 mL
0.02 M	1000 mL	6.49 g	~1.3 mL (or 20 mL of 1M HNO_3)[7]
0.01 M (0.02 N)	1000 mL	3.25 g	~0.25 mL[16]

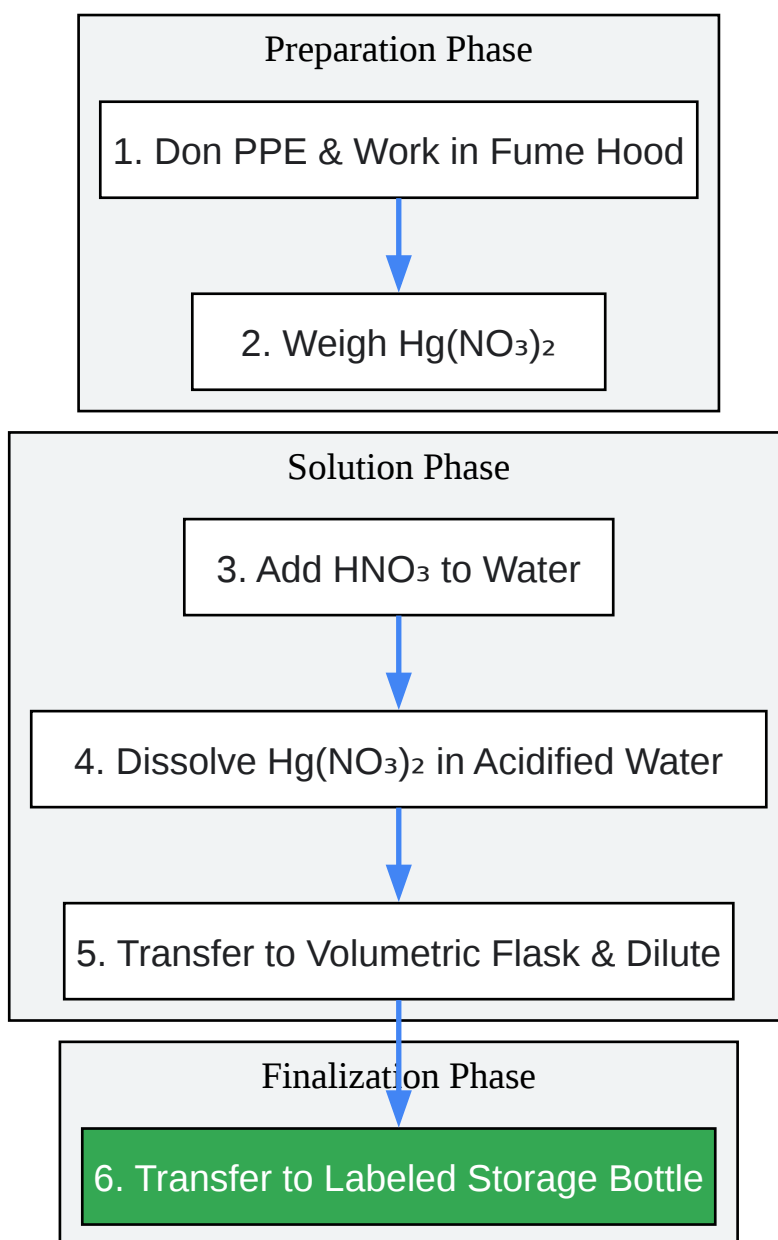
Note: The amount of nitric acid is critical for stability. The volumes provided are a guideline; the key is to ensure the final solution is sufficiently acidic to prevent precipitation.

Step-by-Step Procedure:

- **Prepare Workspace:** Don all required PPE and ensure all operations are conducted inside a chemical fume hood.
- **Weigh Solute:** Accurately weigh the required mass of mercury(II) nitrate using an analytical balance and a clean beaker.
- **Acidify Water:** In a separate large beaker or flask, add approximately half of the final desired volume of distilled water. Carefully add the required volume of concentrated nitric acid to the water and swirl gently to mix. Caution: Always add acid to water, never the other way around.
- **Dissolve Solute:** Slowly add the weighed mercury(II) nitrate to the acidified water while stirring continuously with a glass rod until the solid is completely dissolved.
- **Dilute to Volume:** Carefully transfer the dissolved solution into the appropriate size volumetric flask. Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure a complete transfer.

- Final Dilution: Add distilled water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenize and Store: Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the prepared solution to a clean, clearly labeled, and tightly sealed storage bottle. Store in a cool, dark, and secure location away from incompatible materials such as alcohols, reducing agents, and combustibles.[\[2\]](#)[\[9\]](#)[\[10\]](#)

Visualization of Experimental Workflow



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Caption: Workflow for the safe preparation of mercury(II) nitrate solution.

Waste Disposal

All mercury-containing waste, including excess solution and contaminated materials, is considered hazardous waste. It must be collected in a designated, sealed hazardous waste container. The mercury should be converted to an insoluble form, such as mercury(II) sulfide,

before collection by a certified hazardous waste disposal service.[2] Do not dispose of mercury waste down the drain.

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